

InChI key for 2,3-Dichlorobenzyl chloride

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Compound of Interest

Compound Name: **2,3-Dichlorobenzyl chloride**

Cat. No.: **B1293938**

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An in-depth analysis of **2,3-Dichlorobenzyl chloride** reveals its unique chemical identifiers, which are crucial for unambiguous substance registration and database searches. This guide provides the core identification parameters for researchers and professionals in drug development and chemical synthesis.

Core Chemical Identifier: InChI Key

The International Chemical Identifier (InChI) Key for **2,3-Dichlorobenzyl chloride** is a fixed-length string of characters that provides a unique digital signature for the compound. It is an essential tool for linking disparate data sources and ensuring accurate identification in research and regulatory documentation.

InChIKey: AIPJZPPOFWCJRC-UHFFFAOYSA-N[\[1\]](#)

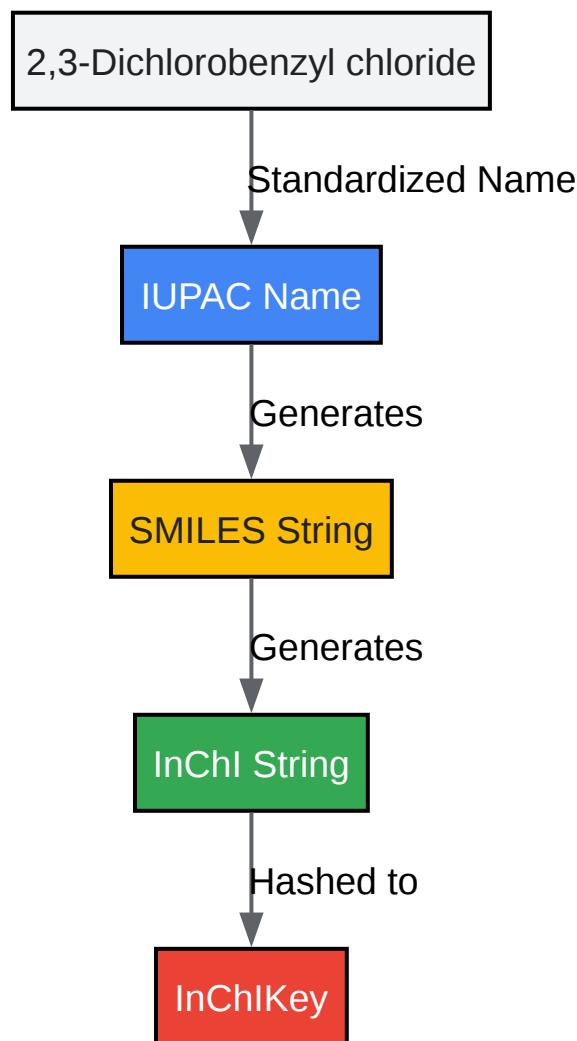
Chemical Identity and Properties

A comprehensive understanding of a chemical entity requires knowledge of its various identifiers and basic properties. The table below summarizes the key data for **2,3-Dichlorobenzyl chloride**.

Identifier Type	Value
IUPAC Name	1-(chloromethyl)-2,3-dichlorobenzene
InChI	<chem>InChI=1S/C7H5Cl3/c8-4-5-2-1-3-6(9)7(5)10/h1-3H,4H2</chem> ^[1]
InChIKey	AIPJZPPOFWCJRC-UHFFFAOYSA-N ^[1]
SMILES	<chem>C1(Cl)=CC=CC(CCl)=C1Cl</chem> ^[1]
CAS Number	3290-01-5 ^[1]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the hierarchical relationship between the common chemical name and its standardized machine-readable identifiers. This workflow is fundamental to modern cheminformatics, ensuring that a substance can be accurately tracked and referenced across different databases and software platforms.



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References

- 1. 2,3-Dichlorobenzyl chloride(3290-01-5) 1H NMR spectrum [chemicalbook.com]
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